

Personal protective equipment for handling Furan-3-ylethynyltrimethylsilane

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Compound of Interest

Compound Name: Furan-3-ylethynyltrimethylsilane

Cat. No.: B1316097

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Essential Safety and Handling Guide for Furan-3-ylethynyltrimethylsilane

This document provides immediate, essential safety protocols and logistical plans for the handling and disposal of **Furan-3-ylethynyltrimethylsilane** (CAS 465521-19-1). The following procedures are designed for researchers, scientists, and professionals in drug development to ensure safe laboratory operations.

I. Immediate Safety and Personal Protective Equipment (PPE)

Handling **Furan-3-ylethynyltrimethylsilane** requires stringent safety measures due to its potential hazards, including skin, eye, and respiratory irritation, and potential long-lasting harmful effects on aquatic life.^{[1][2]}

Engineering Controls:

- All work must be conducted in a certified chemical fume hood to minimize inhalation of vapors.^[3]
- Ensure an eyewash station and safety shower are readily accessible.^[3]
- Avoid heat, sparks, and open flames as the compound is combustible.^{[1][4]}

Personal Protective Equipment (PPE): A comprehensive PPE strategy is mandatory for handling this compound.[\[4\]](#)[\[5\]](#)[\[6\]](#)

PPE Category	Specification	Rationale
Eye Protection	Chemical safety goggles and a face shield. [3]	To protect against splashes and vapors.
Hand Protection	Chemically resistant gloves (e.g., nitrile or neoprene). [3] [7]	To prevent skin contact.
Body Protection	A flame-resistant lab coat. [3]	To protect against splashes and fire hazards.
Respiratory	Use in a well-ventilated area is crucial. [4] If ventilation is inadequate or in case of a spill, a respirator with an organic vapor cartridge is necessary. [3]	To prevent inhalation of harmful vapors.

II. Quantitative Safety Data

The following table summarizes key safety and physical data for **Furan-3-ylethynyltrimethylsilane**.

Property	Value	Source
Molecular Formula	C ₉ H ₁₂ OSi	[1] [8] [9]
Molecular Weight	164.28 g/mol	[1] [8] [9]
Boiling Point	184-186 °C	[1] [10]
Density	0.906 g/mL at 25 °C	[1] [10]
Flash Point	65 °C (149 °F)	[1] [10]
Hazard Codes	H315, H319, H335, H413	[1] [2]
Signal Word	Warning	[1] [2]

III. Experimental Protocol: Handling and Disposal Workflow

A systematic approach to handling and disposal is critical to mitigate risks associated with **Furan-3-ylethynyltrimethylsilane**.

Operational Plan: Step-by-Step Handling

- **Preparation:** Before handling, ensure all necessary PPE is worn correctly and engineering controls are functioning properly.
- **Dispensing:** Handle with care, pouring slowly to avoid splashes.^[4] Work should be performed over a spill tray.
- **Reaction Setup:** If used in a reaction, ensure the apparatus is secure and properly ventilated. The compound is stored under an argon atmosphere, suggesting it may be sensitive to air and moisture.^[8]
- **Post-Reaction:** Quench any unreacted material carefully, if applicable to the specific experimental protocol.

Disposal Plan: Step-by-Step Waste Management

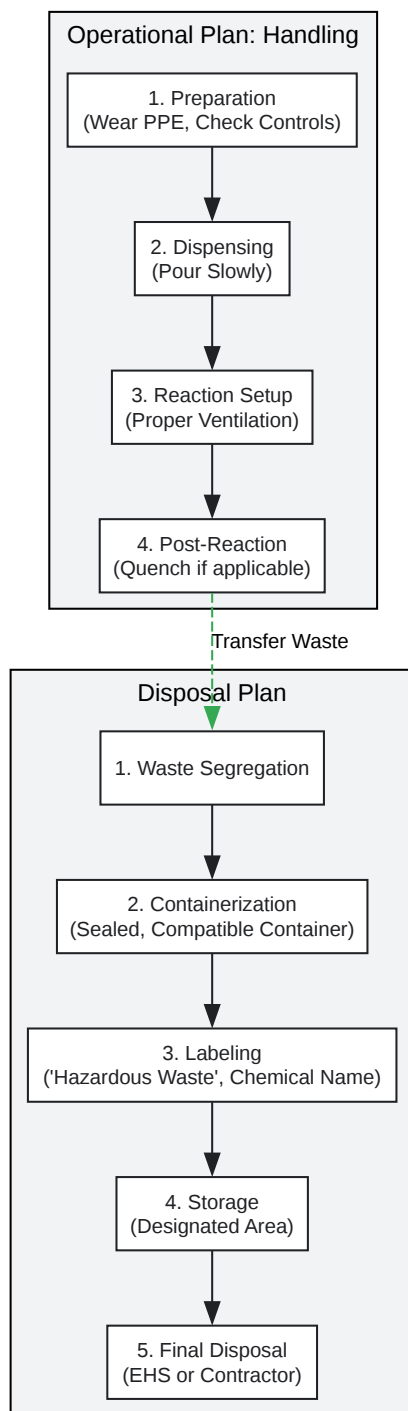
- **Waste Segregation:** Do not mix **Furan-3-ylethynyltrimethylsilane** waste with other waste streams unless explicitly permitted by your institution's Environmental Health and Safety (EHS) guidelines.^[11]
- **Containerization:** Collect all waste containing this compound in a designated, properly labeled, and sealed hazardous waste container.^{[5][11]} The container must be compatible with organic compounds.
- **Labeling:** The waste container must be clearly labeled as "Hazardous Waste" and include the full chemical name: "**Furan-3-ylethynyltrimethylsilane**".^[5]
- **Storage:** Store the sealed waste container in a designated, well-ventilated, and cool satellite accumulation area for hazardous waste.^{[4][11]}

- Final Disposal: Arrange for pickup and disposal through your institution's EHS department or a licensed hazardous waste disposal contractor.^{[3][11]} Never dispose of this chemical down the drain or in regular trash.^[11]

IV. Workflow Visualization

The following diagram illustrates the key steps for the safe handling and disposal of **Furan-3-ylethynyltrimethylsilane**.

Workflow for Handling and Disposal of Furan-3-ylethynyltrimethylsilane

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Caption: Logical workflow for the safe handling and disposal of **Furan-3-ylethynyltrimethylsilane**.

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